

Essential Safety and Logistical Information for Handling 4'-Methoxychalcone

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Compound of Interest

Compound Name: 4'-Methoxychalcone

CAS No.: 22966-19-4

Cat. No.: B3421805

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential guidance for the safe use of **4'-Methoxychalcone**, including personal protective equipment (PPE), handling protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment

4'-Methoxychalcone is classified as an irritant, capable of causing skin, eye, and respiratory system irritation.[1][2][3] Adherence to appropriate personal protective equipment protocols is critical to mitigate exposure risks.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[2]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[2]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are required.[4][5] These should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
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Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][4] Immediately change contaminated clothing.
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Respiratory Protection	In case of insufficient ventilation, wear a suitable dust respirator.[5] Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[4]
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General Hygiene	Wash hands and face thoroughly after handling. Facilities should be equipped with an eyewash facility and a safety shower.[4]
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Quantitative Safety Data

No specific quantitative toxicity data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **4'-Methoxychalcone** is readily available in the searched resources.

Similarly, occupational exposure limits like Permissible Exposure Limits (PELs) have not been established.^{[1][4]} The absence of this data underscores the importance of handling this chemical with a high degree of caution and adhering strictly to the recommended safety procedures.

Operational Plans: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **4'-Methoxychalcone** and ensure a safe laboratory environment.

Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.
- Dust Formation: Minimize dust generation and accumulation.^[4] Avoid breathing dust.
- Contact: Avoid contact with skin, eyes, and clothing.^{[1][4]}
- Ingestion and Inhalation: Avoid ingestion and inhalation.^[1]

Storage:

- Container: Keep the container tightly closed.^[1]
- Conditions: Store in a cool, dry, and well-ventilated place away from incompatible substances such as strong oxidizing agents.^{[1][4]}
- Security: Store locked up.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Scenario	Procedure
Spill/Leak	Evacuate the area. Use proper personal protective equipment. Vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust. Provide ventilation. Clean the affected area with soap and water.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists.[1]
Skin Contact	Immediately wash the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical advice if skin irritation occurs.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[1]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.

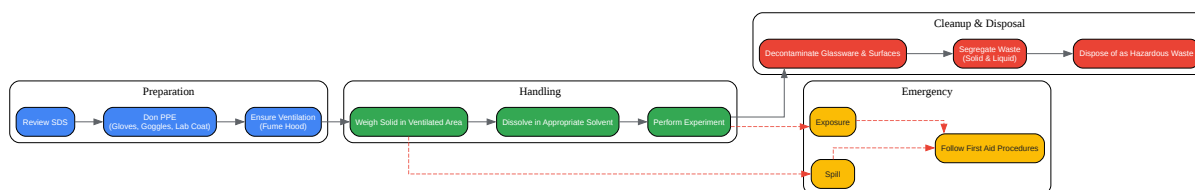
Disposal Plan

4'-Methoxychalcone and its containers must be disposed of as hazardous waste.

- Classification: This material is considered hazardous waste.
- Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not let the product enter drains.

Experimental Workflow: Safe Handling of 4'-Methoxychalcone

The following diagram outlines the standard operating procedure for the safe handling of **4'-Methoxychalcone** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **4'-Methoxychalcone**.

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